

Application Notes and Protocols for the Lipase-Catalyzed Synthesis of Cinnamyl Isovalerate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cinnamyl isovalerate

Cat. No.: B1232534

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Introduction

Cinnamyl isovalerate is an ester known for its characteristic fruity and balsamic aroma, finding applications in the fragrance, flavor, and cosmetic industries.[1] As a derivative of cinnamyl alcohol, its core structure is of interest in medicinal chemistry due to the prevalence of the cinnamate moiety in various biologically active natural products. The enzymatic synthesis of such esters using lipases presents a green and highly selective alternative to traditional chemical methods. Lipases operate under mild conditions, minimizing degradation of thermolabile compounds and offering high purity of the final product.[2]

This document provides detailed protocols for the synthesis of **cinnamyl isovalerate** via lipase-catalyzed esterification and transesterification, primarily utilizing the robust and widely-used immobilized lipase, Novozym 435. While specific literature on **cinnamyl isovalerate** synthesis is limited, the provided protocols are adapted from established methods for structurally similar cinnamyl esters, such as cinnamyl acetate and cinnamyl butyrate.

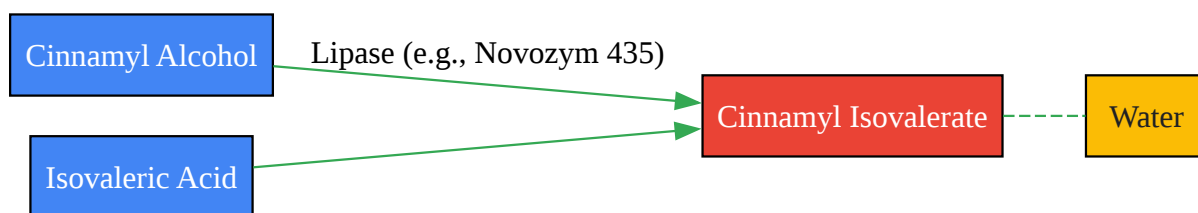
Product Information

Property	Value	Reference
Chemical Name	3-phenyl-2-propenyl 3-methylbutanoate	[3]
Synonyms	Cinnamyl 3-methylbutanoate, Isovaleric acid, cinnamyl ester	[4][5]
CAS Number	140-27-2	[4]
Molecular Formula	C14H18O2	[1][4]
Molecular Weight	218.29 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[1][6]
Odor	Fruity, balsamic, spicy, floral	[5][6]
Boiling Point	313-315 °C	[6]
Specific Gravity	0.991 - 0.996 @ 25 °C	[3][6]
Refractive Index	1.518 - 1.524 @ 20 °C	[3][6]

Reaction Schematics

The enzymatic synthesis of **cinnamyl isovalerate** can be achieved through two primary routes: direct esterification of cinnamyl alcohol with isovaleric acid or transesterification of cinnamyl alcohol with an isovalerate ester.

Esterification Reaction



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- To cite this document: BenchChem. [Application Notes and Protocols for the Lipase-Catalyzed Synthesis of Cinnamyl Isovalerate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232534#lipase-catalyzed-synthesis-of-cinnamyl-isovalerate]

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